Mass Spectrometry Fragmentation Pattern of 2-Ethoxyacetohydrazide: A Comparative Technical Guide

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Compound of Interest	
Compound Name:	*2-Ethoxyacetohydrazide hydrochloride*
CAS No.:	*1049750-42-6; 39242-95-0*
Cat. No.:	*B2572115*

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Executive Summary

This guide provides an in-depth analysis of the mass spectrometry (MS) fragmentation behavior of 2-Ethoxyacetohydrazide (CAS: 96057-07-3). Unlike simple aliphatic hydrazides, this molecule integrates an ether linkage with a hydrazide core, creating a unique "fingerprint" of oxonium and acylium ions.

For researchers in drug development—particularly those working with hydrazide-based metallo-drug precursors or antitubercular pharmacophores—distinguishing this specific structure from its metabolic byproducts or synthesis impurities is critical. This document outlines the mechanistic pathways, diagnostic ions, and comparative data against structural analogs.

Molecular Profile & Ionization Properties[1][2][3][4][5][6][7][8]

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Property	Detail
IUPAC Name	2-Ethoxyacetohydrazide
Formula	
Molecular Weight	118.13 Da
Key Functional Groups	Ether (Ethoxy), Carbonyl, Hydrazide ( )
Ionization Mode (Recommended)	Electron Impact (EI, 70 eV) for structural elucidation; ESI (+) for intact mass confirmation.

Analyst Note: The presence of the ethoxy group introduces a strong oxygen-directed fragmentation channel (alpha-cleavage) that competes with the typical C-N cleavage seen in simple hydrazides.

Fragmentation Mechanics: The "Dual-Channel" Pathway

The fragmentation of 2-Ethoxyacetohydrazide under Electron Impact (EI) is governed by two competing charge stabilization sites: the hydrazide nitrogen and the ether oxygen.

Pathway A: Hydrazide-Driven Cleavage (Formation of Acylium Ions)

The most kinetically favored initial step is the cleavage of the weak

bond or the

amide bond.

- Molecular Ion (

  , m/z 118): Often weak or absent due to rapid fragmentation.

- Loss of Hydrazine Radical (

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): Cleavage of the amide bond generates the 2-ethoxyacetylium ion at m/z 87.

- Mechanism:[1][2][3][4][5][6] Inductive cleavage driven by the carbonyl oxygen.
- Significance: This is a high-mass diagnostic peak that confirms the preservation of the ether-carbonyl skeleton.

Pathway B: Ether-Directed Alpha-Cleavage (The "Base Peak" Generator)

The ether oxygen is a powerful charge stabilizer.

- Formation of Oxonium Ion (m/z 59): The ionization often localizes on the ether oxygen. This triggers

  -cleavage of the

  bond adjacent to the carbonyl.[7][8][9]

  - Fragment:

    (Diethyl ether-like oxonium).

  - Observation: This is frequently the Base Peak (100% relative abundance) in ethoxy-substituted aliphatic chains.[10] It distinguishes this molecule from non-ether analogs.

Pathway C: Secondary Rearrangements

- McLafferty-Like Rearrangement: While a classic McLafferty requires a

  -hydrogen relative to the carbonyl, the ethoxy side chain allows for onium-reaction rearrangements.

  - The m/z 59 ion can lose ethylene (

    , 28 Da) to form a protonated formaldehyde ion (

) at m/z 31.

  - Note: m/z 31 is isobaric with the hydrazinium ion (

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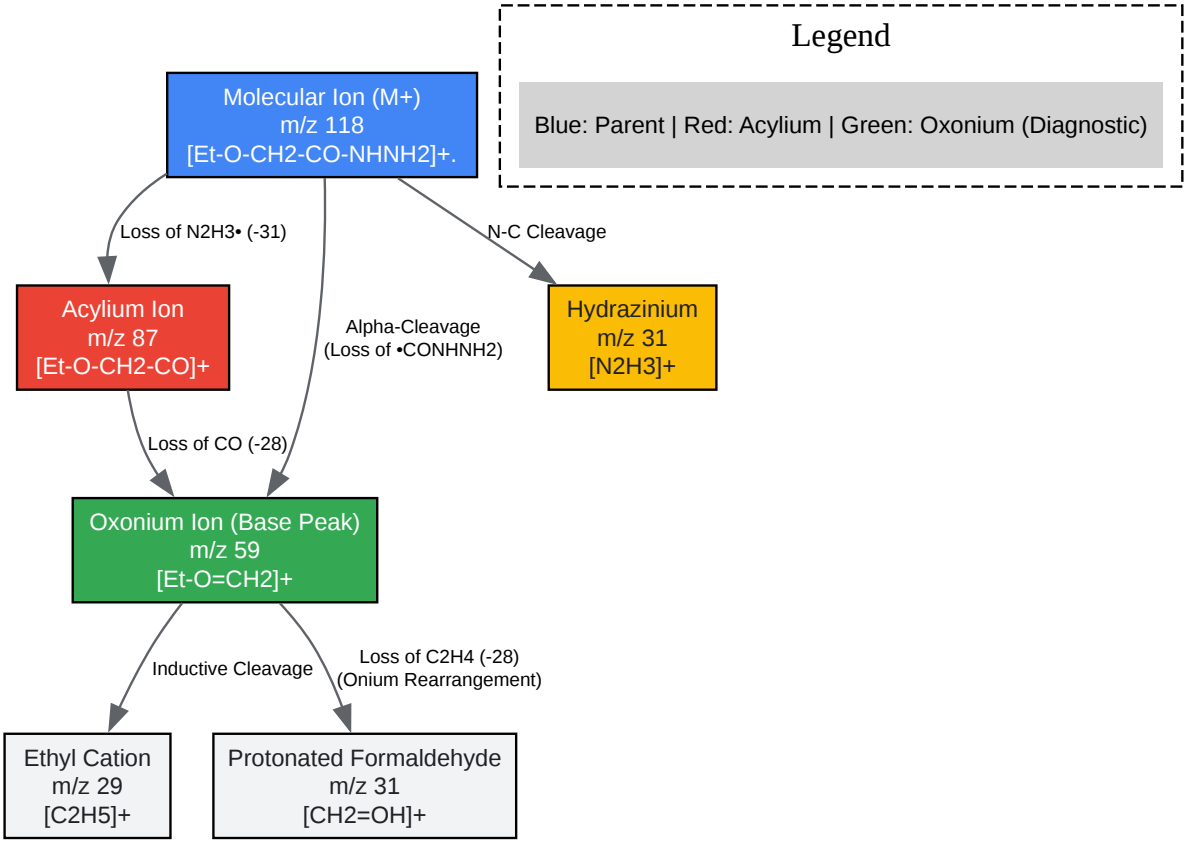
). In low-resolution MS, this peak is a composite of both species.

Visualizing the Fragmentation Tree

The following diagram maps the causal relationships between the molecular ion and its fragments.



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Caption: Fragmentation genealogy of 2-Ethoxyacetohydrazide showing the competition between ether-directed and hydrazide-directed pathways.

Comparative Analysis: Distinguishing from Analogs

To validate the identity of 2-Ethoxyacetohydrazide, one must rule out structurally similar impurities. The table below contrasts its "Signature Ions" with common alternatives.

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Feature	2-Ethoxyacetohydrazide	Acetohydrazide **(Analog)**	Ethyl 2-ethoxyacetate **(Precursor)**
Structure			
Molecular Ion ( )	118 (Even)	74 (Even)	132 (Even)
Base Peak (Typical)	m/z 59 ( )	m/z 43 ( )	m/z 59 or 87
Diagnostic High Mass	m/z 87 (Acylium)	m/z 31 ( )	m/z 103 ( )
Hydrazide Marker	m/z 31 (Present)	m/z 31 (Present)	Absent
Differentiation	Shows both m/z 59 (ether) and m/z 31 (hydrazide).[11][3][5][10][12][13][14]	Lacks m/z 59 and 87.	Lacks m/z 31; shows ester fragments (m/z 73, 45).

Diagnostic Logic for Researchers:

- Check m/z 31: If absent, the hydrazide moiety is missing (likely the ester precursor).
- Check m/z 59 vs 43: If the base peak is 43, the sample may be Acetohydrazide (a common degradation product or synthesis contaminant). If 59, the ethoxy chain is intact.
- Check m/z 87: This specific acylium ion confirms the link between the ether and the carbonyl.

Experimental Protocol (Standardized)

For reproducible data in drug development workflows, the following parameters are recommended.

GC-MS Method (Electron Impact)[4]

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- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm film).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet Temperature: 250°C (Split 10:1).
- Oven Program: 60°C (hold 1 min)

  20°C/min

  280°C (hold 3 min).
- Source Temp: 230°C.
- Ionization Energy: 70 eV.[11]
- Scan Range: m/z 25–300.

LC-MS Method (Electrospray Ionization - ESI)

- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 mins.
- Mode: Positive Ion (

).
- Expected Ions:
  - (Dimer formation is common in hydrazides due to H-bonding).

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